

Reactive Blue 160 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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Technical Guide: Reactive Blue 160

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Blue 160, also known by its Colour Index name C.I. **Reactive Blue 160**, is a bifunctional diazo reactive dye.[1][2] Its molecular structure is characterized by the presence of two azo groups (-N=N-), which act as the primary chromophores responsible for its deep navy blue color.[1] The molecule also contains two reactive chlorotriazine rings that enable the formation of covalent bonds with hydroxyl groups on cellulosic fibers.[1] Multiple sulfonate groups (-SO₃⁻) impart high water solubility to the dye, a critical property for the dyeing process.[1] This technical guide provides an in-depth overview of the molecular characteristics, experimental protocols, and relevant workflows for **Reactive Blue 160**.

Core Molecular and Physical Data

The fundamental properties of **Reactive Blue 160** are summarized in the table below, providing a quick reference for researchers.

Property	Value	References
Molecular Formula	$C_{38}H_{23}Cl_2N_{14}Na_5O_{18}S_5$	[2][3][4]
Molecular Weight	~1309.9 g/mol	[3]
Monoisotopic Mass	1307.8783826 Da	[3]
CAS Number	71872-76-9	[3]
Appearance	Blue Powder	[5]
Solubility	100 g/L in water at 50°C	[5]
Classification	Diazo Reactive Dye	

Experimental Protocols

Reactive Blue 160 is primarily utilized in the textile industry for dyeing cellulosic fibers such as cotton. Additionally, due to its persistence in wastewater, various environmental remediation protocols have been developed.

Protocol 1: Exhaust Dyeing of Cotton Fabric with Reactive Blue 160

This protocol describes a standard laboratory-scale exhaust dyeing procedure for cotton fabric.

Materials and Equipment:

- Scoured and bleached cotton fabric
- **Reactive Blue 160** dye
- Glauber's salt (sodium sulfate) or common salt (sodium chloride)
- Soda ash (sodium carbonate)
- Acetic acid
- Neutral soap

- Laboratory dyeing machine (e.g., jigger or beaker dyer)
- pH meter
- Water bath or heating system
- Beakers and stirring rods

Procedure:

- Preparation of the Dyebath:
 - Set the dyebath to an initial temperature of 30-35°C with the required volume of water. The pH should be adjusted to just below 7.0.
 - Add a sequestering agent if using hard water.
 - Introduce the pre-wetted cotton fabric and run for 5-10 minutes to ensure even wetting.
- Dye Exhaustion:
 - Prepare the dye solution by pasting the required amount of **Reactive Blue 160** powder with a small amount of cold water, then dissolving it by adding warm water (approximately 50°C).
 - Add the dissolved dye to the dyebath and continue running the fabric for 30 minutes to allow for dye uptake.
 - Gradually add the required amount of Glauber's salt or common salt in portions over a period of 20-30 minutes. This increases the affinity of the dye for the fiber.
 - Raise the temperature of the dyebath to 60°C over 20 minutes.
- Dye Fixation:
 - After the salt addition and temperature increase, add the pre-dissolved soda ash (alkali) to the dyebath. This raises the pH and initiates the covalent bonding of the dye to the cotton fibers.

- Maintain the temperature at 60°C and continue the dyeing process for 60 minutes.
- Washing and Rinsing:
 - Drain the dyebath.
 - Rinse the dyed fabric thoroughly with cold running water for 10 minutes to remove unfixed dye.
 - Neutralize the fabric with a dilute acetic acid solution.
 - Perform a soaping wash at or near boiling temperature with a neutral soap for 15-20 minutes to remove any hydrolyzed dye and improve fastness properties.
 - Rinse the fabric with hot and then cold water until the water runs clear.
 - Dry the dyed fabric.

Protocol 2: Photocatalytic Degradation of Reactive Blue 160 in Wastewater

This protocol outlines a method for the environmental remediation of water contaminated with **Reactive Blue 160** using a photocatalyst.

Materials and Equipment:

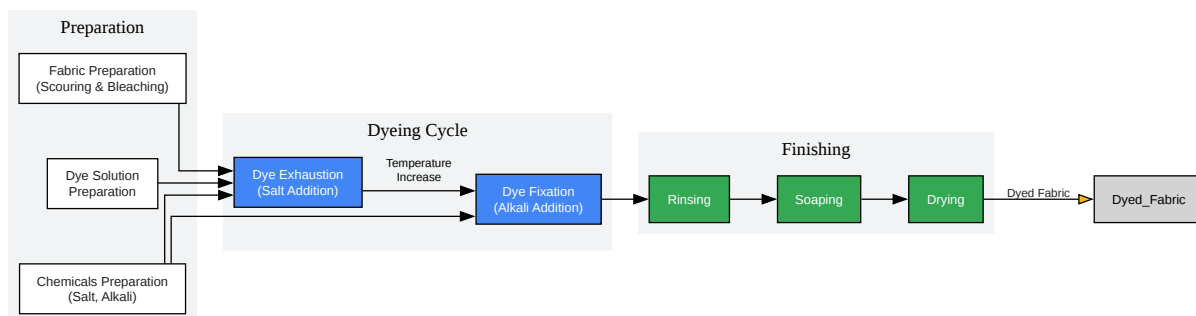
- **Reactive Blue 160** contaminated aqueous solution
- Photocatalyst (e.g., Cerium Iron Oxide - CeFeO_3)
- UV light source
- Photoreactor
- Magnetic stirrer
- pH meter
- Spectrophotometer for concentration analysis

Procedure:

- Preparation of the Reaction Suspension:
 - Prepare a stock solution of **Reactive Blue 160** in deionized water.
 - In the photoreactor, add the desired volume of the dye solution.
 - Add the photocatalyst (e.g., 0.06 g of CeFeO_3 per 100 ml of dye solution).
- Optimization of Reaction Conditions:
 - Adjust the pH of the suspension to the optimal level for degradation (e.g., pH 8 for CeFeO_3).^[3]
 - Stir the suspension in the dark for a period (e.g., 30 minutes) to establish adsorption-desorption equilibrium between the dye and the photocatalyst.
- Photocatalytic Reaction:
 - Expose the suspension to a UV light source while continuously stirring.
 - Withdraw aliquots of the suspension at regular time intervals.
- Analysis of Degradation:
 - Centrifuge or filter the withdrawn aliquots to remove the photocatalyst particles.
 - Measure the absorbance of the supernatant at the maximum wavelength of **Reactive Blue 160** using a spectrophotometer to determine the residual dye concentration.
 - The degradation efficiency can be calculated from the change in dye concentration over time.

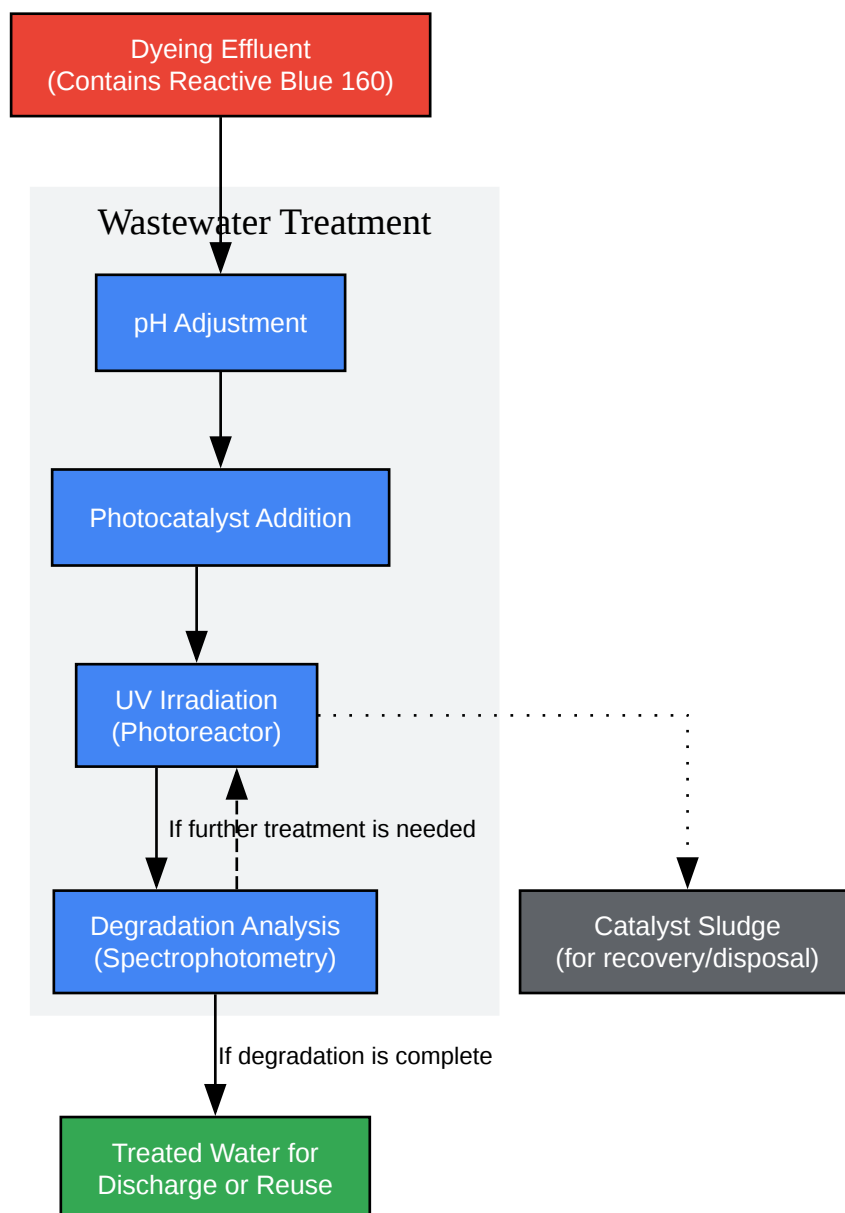
Logical and Experimental Workflows

The following diagrams illustrate typical workflows involving **Reactive Blue 160**, from its application in textile dyeing to its removal from industrial effluent.



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Caption: Workflow of the exhaust dyeing process for cotton with reactive dyes.



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Caption: Workflow for the photocatalytic degradation of **Reactive Blue 160** in wastewater.

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References

- [1. Dyeing of Cotton Fabric with Reactive Dyes || Cotton Dyeing || Cotton Fabric || Reactive Dyes \[textilesphere.com\]](#)
- [2. textileschool.com \[textileschool.com\]](#)
- [3. vipulorganics.com \[vipulorganics.com\]](#)
- [4. organiccottonplus.com \[organiccottonplus.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Reactive Blue 160 molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244196/docs#reactive-blue-160-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1244196/docs#reactive-blue-160-molecular-weight-and-formula)

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